

# Technical Guide: 2-Cyclohexylethylamine Hydrochloride Safety & Handling

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-Cyclohexylethylamine hydrochloride  
CAS No.: 5471-55-6  
Cat. No.: B1584402

[Get Quote](#)

## Executive Summary: The Scaffold of Stability

**2-Cyclohexylethylamine hydrochloride** ( $C_6H_{11}CH_2CH_2NH_2 \cdot HCl$ ) represents a critical intersection between chemical stability and synthetic utility.<sup>[1]</sup> While its free base form (2-cyclohexylethylamine) is a volatile, corrosive liquid prone to carbonate formation upon air exposure, the hydrochloride salt offers a stable, solid-state alternative preferred in Good Manufacturing Practice (GMP) environments.<sup>[1]</sup>

This guide addresses the specific handling requirements of the hydrochloride salt, focusing on its hygroscopic nature, its role as a precursor in sulfonylurea synthesis (specifically Glibenclamide), and the precise stoichiometry required to liberate the active amine in situ.<sup>[1]</sup>

## Chemical Identity & Physicochemical Profile<sup>[1][2][3][4][5][6]</sup>

The hydrochloride salt is the protonated form of the primary amine.<sup>[1]</sup> Researchers must distinguish between the stable salt and the reactive free base generated during synthesis.<sup>[1]</sup>

Property	Specification
Chemical Name	2-Cyclohexylethylamine Hydrochloride
Free Base CAS	101-60-0 (often cited for the parent amine)
Salt CAS	5471-55-6 (Common commercial identifier)
Formula	$C_8H_{17}N$ [1][2] · HCl
Molecular Weight	163.69 g/mol (Salt) vs. 127.23 g/mol (Base)
Physical State	White to off-white crystalline solid
Solubility	Highly soluble in water, methanol; sparingly soluble in non-polar ethers.[1]
Melting Point	>200°C (Decomposes) - Contrast with Free Base MP: -15°C

## Structural Alert: The Phenethylamine Analog

Structurally, this molecule is a saturated analog of phenethylamine.[1] While it lacks the aromatic ring's planarity, it retains significant affinity for monoamine transporters.[1]

Researchers should treat it as a potential bioactive agent affecting the Central Nervous System (CNS) until proven otherwise.[1]

## Risk Assessment & Toxicology (E-E-A-T)

Unlike the corrosive free base (Skin Corr.[1] 1B), the hydrochloride salt is classified primarily as an Irritant, but this designation can be deceptive.[1] Upon contact with mucous membranes (eyes, lungs), moisture hydrolyzes the salt, creating a locally acidic environment while liberating the amine.[1]

## GHS Classification (Salt Form)[1]

- Skin Irrit. 2 (H315): Causes skin irritation.[1]
- Eye Irrit. 2A (H319): Causes serious eye irritation.[1]
- STOT SE 3 (H335): May cause respiratory irritation (dust inhalation).[1]

## The "Hidden" Hazard: Hygroscopicity & Stoichiometry

The primary technical risk is not acute toxicity, but stoichiometric drift.[1] The salt is hygroscopic.[1]

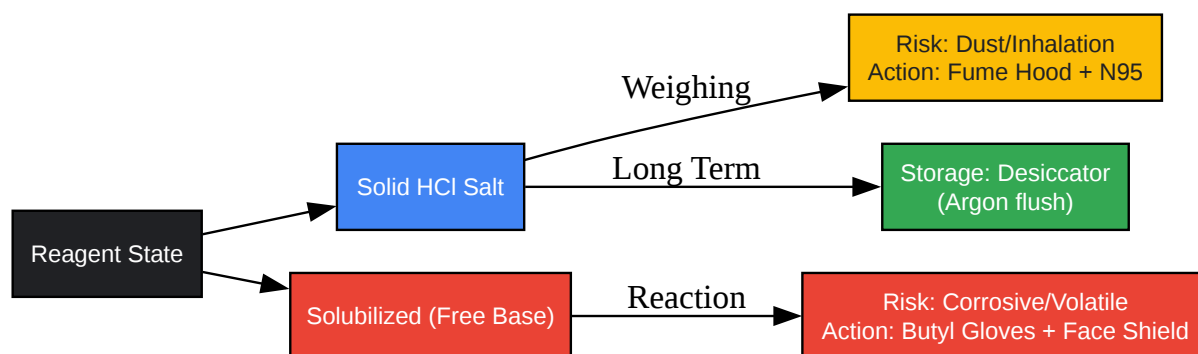
- Causality: Absorption of atmospheric water increases the apparent mass.[1]
- Impact: If you weigh 163.69 mg of "wet" salt, you may only be adding 0.9 equivalents of the amine.[1] In strict coupling reactions (e.g., isocyanate additions), this leads to unreacted electrophiles and impurity profiles that fail QA.[1]

## Strategic Handling & Storage Protocols

To maintain the integrity of the reagent, a "Chain of Dryness" must be established.[1]

### Diagram 1: Handling Decision Matrix

This logic flow dictates the safety controls based on the physical state of the reagent.[1]



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for PPE and engineering controls based on the state of the amine.

## Storage Protocol

- Primary Containment: Amber glass vial with a Teflon-lined cap.
- Secondary Containment: Desiccator cabinet with active silica gel or Drierite.[1]

- Headspace Control: Flush headspace with Nitrogen or Argon after every use to prevent moisture uptake.[1]

## Experimental Protocol: In Situ Neutralization & Coupling

Context: This protocol describes the synthesis of a Glibenclamide analog intermediate.

Challenge: The reaction requires the free amine to attack a sulfonyl isocyanate or carbamate, but we are starting with the stable HCl salt. Solution: A biphasic or organic-base mediated neutralization strategy.[1]

### Materials

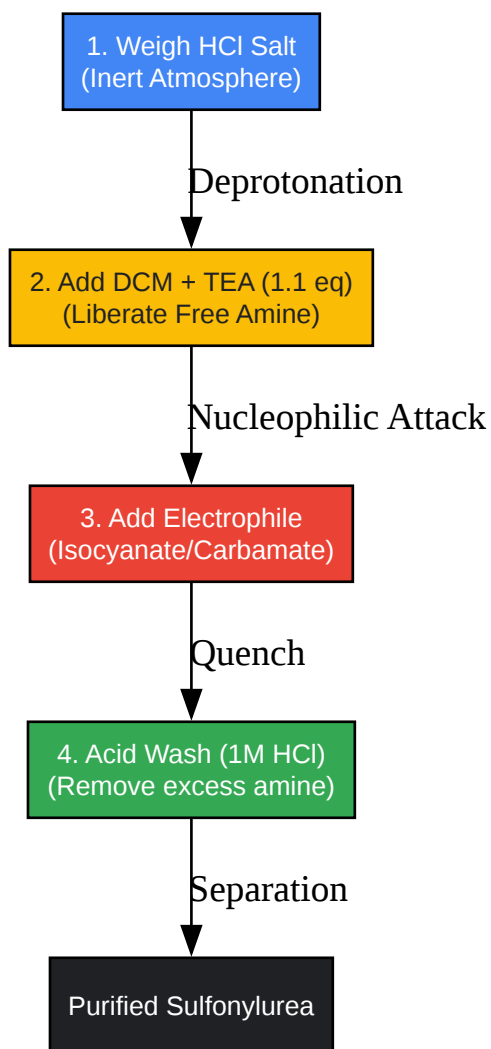
- 2-Cyclohexylethylamine HCl (1.0 eq)[1]
- Dichloromethane (DCM) (Anhydrous)[1]
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.1 eq)[1]
- Sulfonyl Carbamate/Isocyanate Electrophile (1.0 eq)[1]

### Step-by-Step Methodology

- Gravimetric Preparation (The "Fast-Weigh" Technique):
  - Why: To minimize water uptake.[1]
  - Tare a dry reaction flask (not weighing paper) on the balance.[1]
  - Quickly transfer the calculated mass of the HCl salt directly into the flask.[1]
  - Immediately cap and purge with Argon.[1]
- Solubilization & Liberation:
  - Add anhydrous DCM to the flask.[1] The salt will likely remain as a suspension.[1]
  - Add 1.1 equivalents of TEA.

- Observation: The suspension will clear or change texture as the free amine is liberated into the DCM and TEA[1]·HCl precipitates (depending on concentration).[1]
- Mechanistic Note: The extra 0.1 eq of base ensures complete deprotonation, driving the equilibrium toward the nucleophilic free amine.[1]
- Coupling Reaction:
  - Cool the mixture to 0°C (exothermic control).
  - Dropwise add the electrophile (e.g., 4-(2-aminoethyl)benzenesulfonamide derivative).[1]
  - Allow to warm to Room Temperature (RT) over 2 hours.
- Quench & Workup:
  - Quench with 1M HCl.
  - Why: This removes the excess TEA and any unreacted cyclohexylethylamine (re-protonating it into the water layer), leaving the neutral sulfonamide product in the organic layer.[1]

## Diagram 2: Synthesis Workflow (Glibenclamide Route)



[Click to download full resolution via product page](#)

Figure 2: Process flow for converting the stable HCl salt into a pharmaceutical intermediate.

## Emergency Response

Scenario	Immediate Action	Rationale
Skin Contact (Solid)	Brush off dry, then wash with soap/water.[1]	Adding water to the solid on skin creates a concentrated acidic paste.[1]
Eye Contact	Flush for 15 mins; lift eyelids. [1]	The salt hydrolyzes rapidly; immediate dilution is critical to prevent corneal opacity.[1]
Spill (Solid)	Sweep into a container; do not generate dust.[1]	Prevent inhalation of the irritant dust.[1]
Spill (Solution)	Absorb with vermiculite; ventilate area.[1]	The liberated free amine is volatile and flammable.[1]

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 20509, 2-Cyclohexylethylamine. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Registration Dossier - 2-cyclohexylethylamine. Retrieved from [\[Link\]](#)[1]
- Schneider, S. et al. (2021).[1] Total Synthesis of Glipizide and Glibenclamide in Continuous Flow. PubMed.[1] Retrieved from [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. 2-Cyclohexylethylamine | C8H17N | CID 20509 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 2-CYCLOHEXYL-ETHYLAMINE HYDROCHLORIDE | 4442-85-7 \[chemicalbook.com\]](#)

- To cite this document: BenchChem. [Technical Guide: 2-Cyclohexylethylamine Hydrochloride Safety & Handling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1584402/docs#technical-guide-2-cyclohexylethylamine-hydrochloride-safety-handling>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)